

Oxygen balance of Ammonium dinitramide formulations

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Compound of Interest

Compound Name: Ammonium dinitramide

CAS No.: 140456-78-6

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An In-depth Technical Guide on the Oxygen Balance of **Ammonium Dinitramide** Formulations

Abstract

Ammonium dinitramide (ADN), $[\text{NH}_4]^+[\text{N}(\text{NO}_2)_2]^-$, is a high-performance, halogen-free oxidizer emerging as a promising replacement for ammonium perchlorate (AP) in next-generation solid propellants and energetic materials.[1][2] Its high energy content, high density, and positive oxygen balance contribute to enhanced specific impulse and reduced environmental impact.[3] This technical guide provides a comprehensive overview of the oxygen balance of ADN and its formulations. It covers the fundamental principles of oxygen balance, details the calculation for pure ADN, and explores how various additives such as binders, plasticizers, and metallic fuels modify the oxygen balance of a final formulation. Detailed experimental protocols for material characterization and visualizations of key concepts are provided to support researchers and scientists in the field of energetic materials.

Introduction to Ammonium Dinitramide (ADN)

ADN was first synthesized in 1971 and has since garnered significant interest as a high-performance oxidizer.[1] It is a white crystalline solid with a density of approximately 1.81

g/cm³.^{[1][4]} Unlike ammonium perchlorate, which produces corrosive hydrogen chloride upon combustion, ADN's decomposition products primarily consist of non-corrosive gases like nitrogen, oxygen, and water, making it an environmentally friendlier alternative.^[2] A key characteristic of ADN is its positive oxygen balance of +25.8%, which is significantly higher than other "green" alternatives and contributes to its high energetic performance.^{[5][6]} This property makes it an efficient oxidizer capable of supporting the combustion of various fuels and binders in a composite propellant.^[6]

Understanding Oxygen Balance (OB)

Oxygen balance is a critical parameter used to express the degree to which an energetic material can be oxidized.^[7] It quantifies whether a molecule contains enough oxygen to completely convert all carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and metals to their respective oxides.^[8]

- A positive oxygen balance indicates an excess of oxygen.
- A negative oxygen balance indicates a deficiency of oxygen, leading to incomplete combustion and the formation of products like carbon monoxide (CO).^[7]
- A zero oxygen balance implies a stoichiometric composition for complete combustion, which often corresponds to the maximum heat of explosion.^[9]

The oxygen balance is typically calculated for 100 grams of the substance and expressed as a percentage. The general formula for a compound with the chemical formula C_xH_yN_aO_e is:

$$OB\% = [-1600 / \text{Molecular Weight}] * (2x + y/2 - z)^{[7]}$$

Optimizing the oxygen balance is crucial for tailoring the performance of propellant and explosive formulations.^[9]

Oxygen Balance of Pure ADN

Ammonium dinitramide has the chemical formula NH₄N(NO₂)₂, which can be written as H₄N₄O₄. Its molecular weight is 124.06 g/mol .^[10]

Calculation for Pure ADN (H₄N₄O₄):

- x (Carbon atoms) = 0
- y (Hydrogen atoms) = 4
- z (Oxygen atoms) = 4
- Molecular Weight = 124.06 g/mol

Using the formula: $OB\% = [-1600 / 124.06] * (2*0 + 4/2 - 4)$ $OB\% = [-12.897] * (2 - 4)$ $OB\% = [-12.897] * (-2)$ $OB\% = +25.79\%$

This positive value confirms that ADN is an oxygen-rich compound.[\[10\]](#)[\[11\]](#)

Property	Value	Reference
Chemical Formula	$NH_4N(NO_2)_2$	[3]
Molecular Weight	124.06 g/mol	[10]
Density	1.81 g/cm ³	[4]
Oxygen Balance (OB)	+25.79%	[10] [11]
Heat of Formation	-149.89 kJ/mol	[10]
Melting Point	91.5 - 93 °C	[10] [11]

Table 1: Physicochemical properties of pure **Ammonium Dinitramide** (ADN).

Oxygen Balance of ADN Formulations

In practical applications, ADN is rarely used in its pure form. It is typically combined with binders, plasticizers, and metallic fuels to create composite propellants with tailored mechanical and ballistic properties.[\[6\]](#) These additives are generally fuel-rich (oxygen deficient) and thus have a negative oxygen balance. The overall OB of the formulation is a weighted average of the OB of its individual components.

Component	Common Examples	Role	Typical Oxygen Balance (%)
Oxidizer	Ammonium Dinitramide (ADN)	Provides oxygen for combustion	+25.8% [5] [6]
Binder	Hydroxyl-terminated polybutadiene (HTPB), Glycidyl azide polymer (GAP)	Provides structural integrity, acts as fuel	Highly Negative
Metallic Fuel	Aluminum (Al)	Increases energy density and combustion temperature	-89% [7]
Plasticizer	Energetic plasticizers (e.g., Nitroglycerin)	Improves processability and mechanical properties	Varies (can be positive or negative)

Table 2: Components of typical ADN-based formulations and their impact on oxygen balance.

Example Formulations

The following table presents calculated oxygen balance values for several hypothetical ADN-based propellant formulations. These examples illustrate how the final OB can be adjusted by varying the composition.

Formulation	ADN (wt%)	HTPB (wt%)	Aluminum (wt%)	Calculated Oxygen Balance (%)
A	80	20	0	-34.8
B	75	25	0	-51.0
C	80	5	15	-29.0
D	70	10	20	-42.8

Calculations are based on OB values of +25.8% for ADN, -320% for HTPB (approx.), and -89% for Al.

Table 3: Calculated oxygen balance for example ADN/HTPB/Al formulations.

Experimental Protocols

Protocol for Determination of Elemental Composition

To accurately calculate the oxygen balance of a novel formulation, its precise elemental composition (C, H, N, O) must be determined.

Objective: To determine the weight percentage of Carbon, Hydrogen, and Nitrogen in an ADN-based formulation. Oxygen is typically determined by difference.

Apparatus:

- CHNS/O Elemental Analyzer
- Microbalance (accurate to ± 0.001 mg)
- Tin or silver capsules for sample encapsulation

Methodology:

- **Calibration:** Calibrate the elemental analyzer using a certified standard (e.g., Acetanilide) with a known elemental composition. Run the standard multiple times to ensure instrument stability and accuracy.
- **Sample Preparation:** Homogenize the propellant formulation sample. Using the microbalance, accurately weigh 1-2 mg of the sample into a tin capsule.
- **Analysis:** The encapsulated sample is introduced into a high-temperature combustion furnace (typically ~900-1000 °C) in the analyzer. The sample is combusted in a pure oxygen environment.
- **Gas Separation:** The resulting combustion gases (CO₂, H₂O, N₂) are passed through a reduction tube and then separated via a gas chromatography column.
- **Detection:** A thermal conductivity detector (TCD) measures the concentration of each gas.
- **Calculation:** The instrument's software calculates the weight percentage of C, H, and N based on the detector signals and the initial sample weight.
- **Oxygen Determination:** The percentage of oxygen is calculated by subtracting the sum of the percentages of C, H, N, and any metallic components (determined by other means like ICP-AES) from 100%.
- **Replication:** The analysis should be performed in triplicate to ensure the precision of the results.

Protocol for Thermal Analysis (DSC/TGA)

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to study the thermal stability and decomposition behavior of ADN formulations, which is influenced by their composition and oxygen balance. [\[12\]](#)[\[13\]](#)

Objective: To determine the decomposition temperatures, mass loss, and heat release of an ADN formulation.

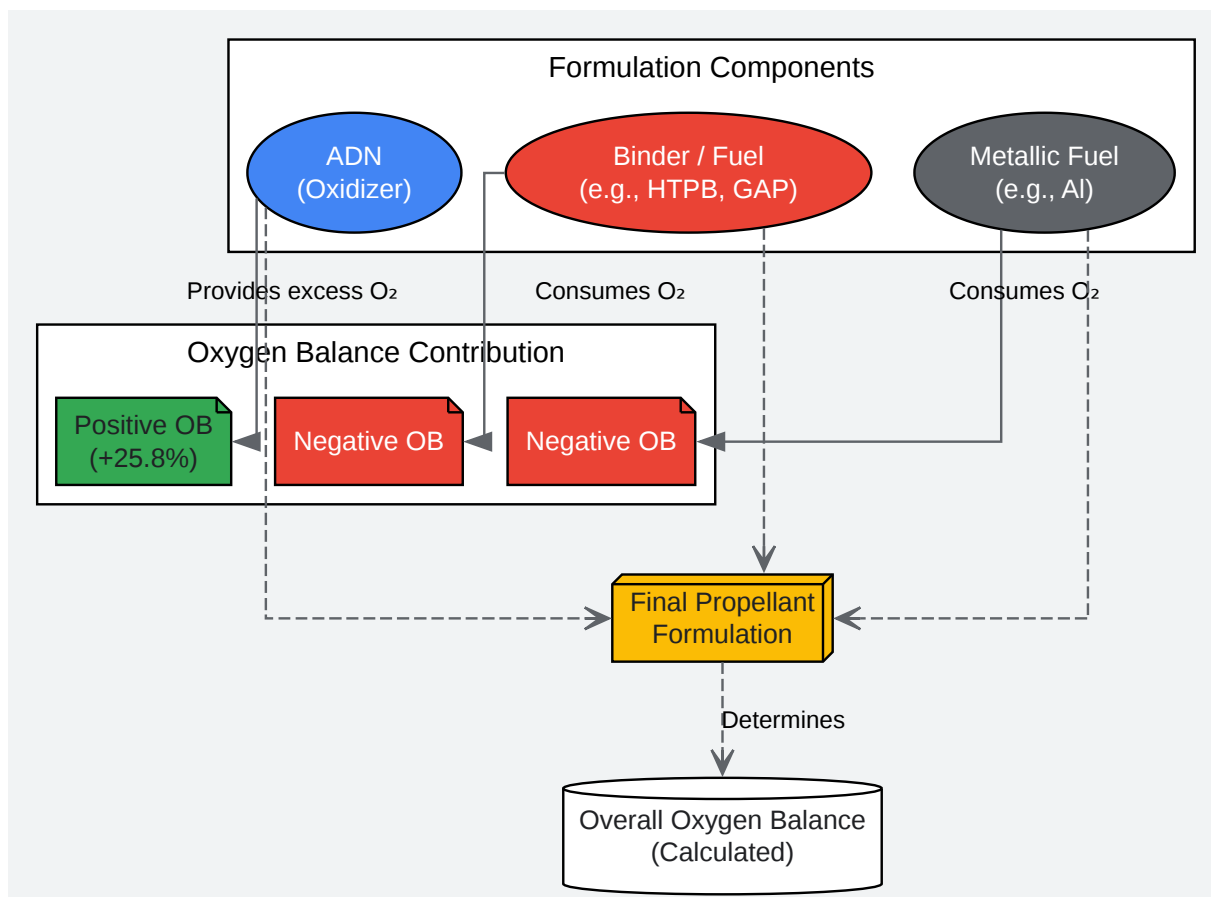
Apparatus:

- Combined TGA/DSC instrument or separate units
- Inert gas supply (e.g., Nitrogen, Argon)
- Sample pans (e.g., aluminum, copper)

Methodology:

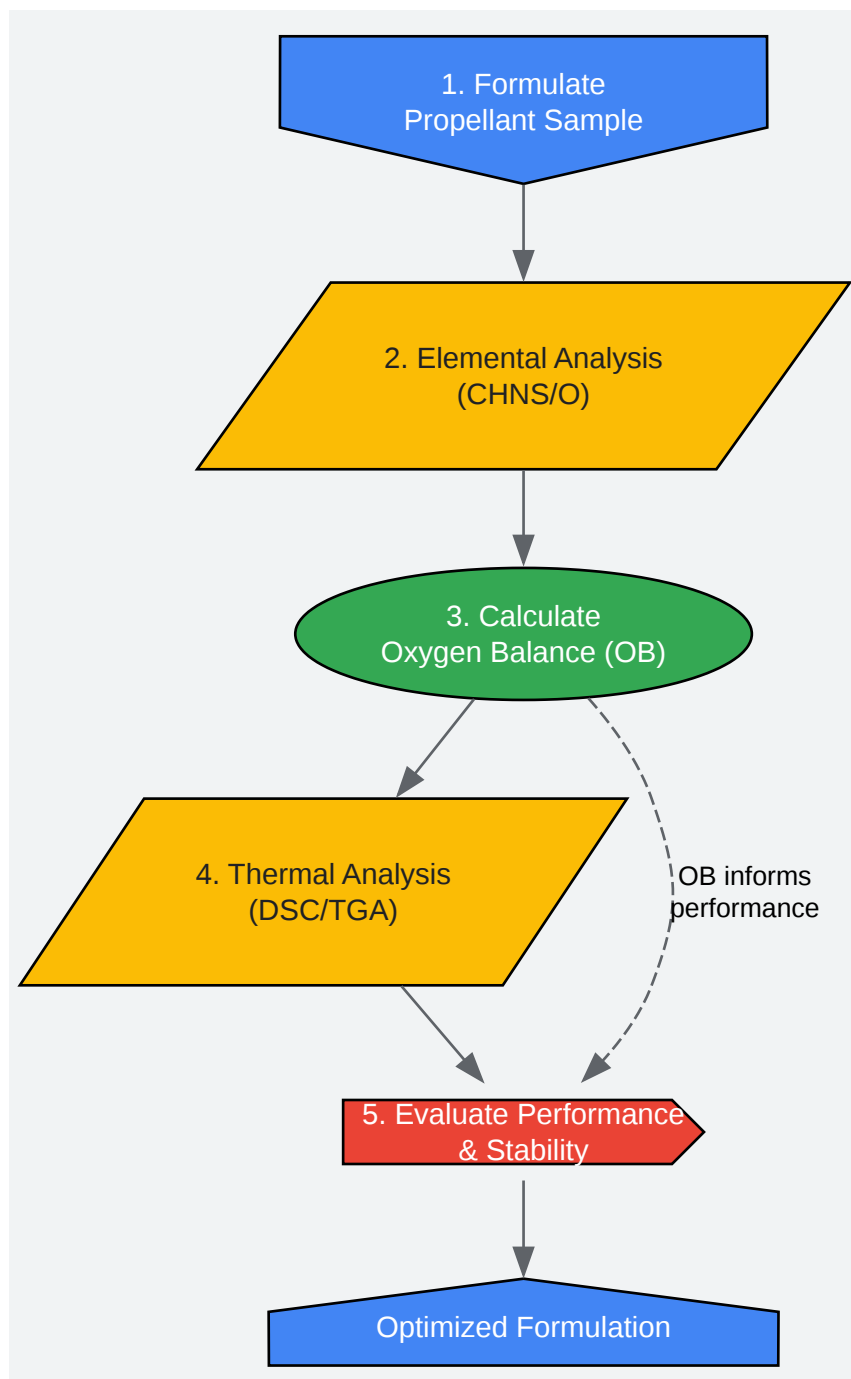
- Instrument Calibration: Calibrate the instrument for temperature and heat flow using certified standards (e.g., Indium).
- Sample Preparation: Accurately weigh 1-3 mg of the formulation into a sample pan.
- Experimental Setup: Place the sample pan in the instrument furnace. Purge the system with an inert gas (e.g., nitrogen at 20-50 mL/min) to provide a controlled atmosphere.
- Heating Program: Heat the sample from ambient temperature to a final temperature (e.g., 400 °C) at a constant heating rate (e.g., 10 °C/min).[11]
- Data Acquisition: Continuously record the sample weight (TGA), differential heat flow (DSC), and temperature.
- Data Analysis:
 - TGA Curve: Analyze the thermogram for onset temperature of decomposition and percentage mass loss at each stage.
 - DSC Curve: Analyze the thermogram to identify endothermic events (e.g., melting) and exothermic events (decomposition). Determine the onset temperature, peak temperature, and enthalpy (area under the peak) for each exothermic event. The decomposition of ADN typically occurs in the range of 130-230 °C.[12]

Visualizations



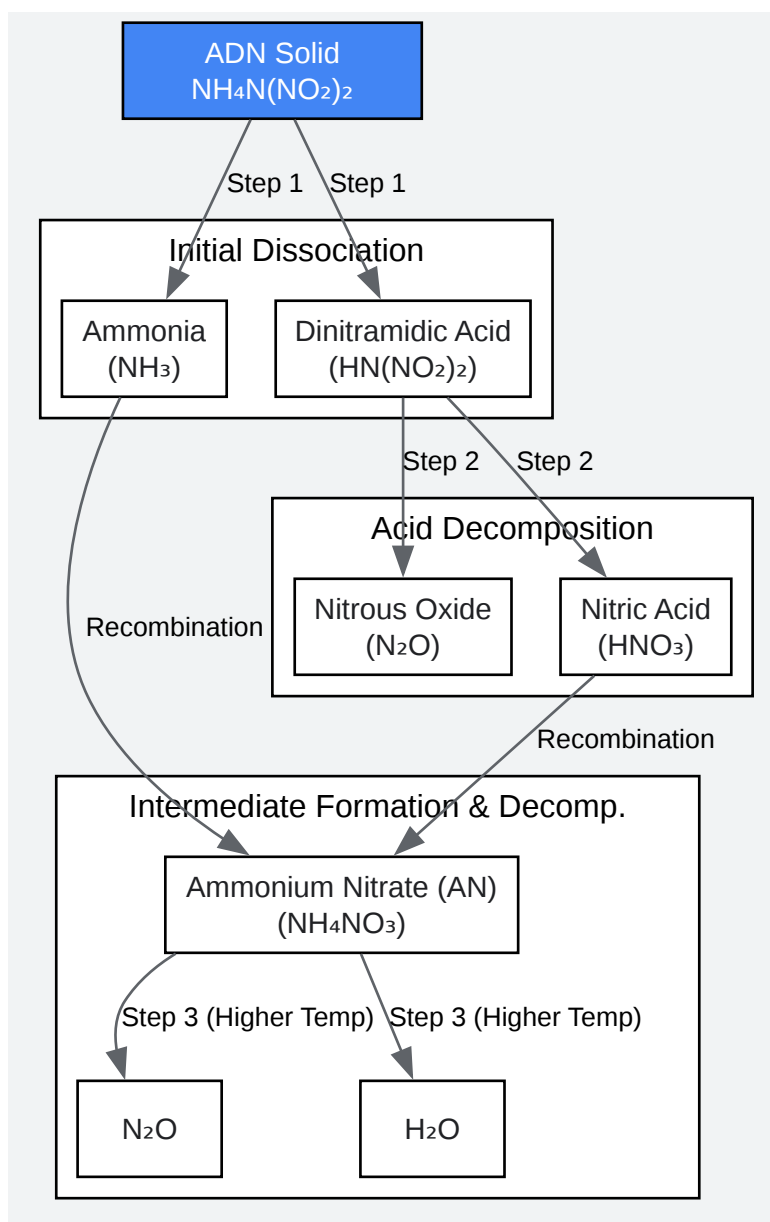
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Caption: Logical relationship of components affecting formulation oxygen balance.



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Caption: Workflow for determining and evaluating the oxygen balance.



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Caption: Simplified thermal decomposition pathway of **Ammonium Dinitramide** (ADN).

Conclusion

The positive oxygen balance of **Ammonium Dinitramide** is a cornerstone of its high performance as an oxidizer in modern energetic materials. Understanding and precisely calculating the OB is fundamental to formulation design. While pure ADN provides an excess of oxygen, the incorporation of binders and metallic fuels, which are typically oxygen-deficient, is necessary to achieve desirable physical and ballistic properties. This invariably lowers the

overall oxygen balance of the composite material. Through careful selection of components and precise control over their mass fractions, researchers can tailor the final oxygen balance to optimize energy output, combustion efficiency, and safety characteristics of ADN-based formulations, paving the way for advanced, environmentally benign propulsion systems.

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